

Safe handling and storage protocols for 3,5-Dichloropyridazine

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Compound of Interest

Compound Name: 3,5-Dichloropyridazine

Cat. No.: B104411

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Technical Support Center: 3,5-Dichloropyridazine

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **3,5-Dichloropyridazine**.

Frequently Asked Questions (FAQs)

Q1: What is **3,5-Dichloropyridazine** and what are its primary hazards?

3,5-Dichloropyridazine is a heterocyclic compound commonly used as a building block in the synthesis of pharmaceuticals and agrochemicals.[1] Its main hazards include being harmful if swallowed, causing skin irritation, and causing serious eye irritation.[2] It may also cause respiratory irritation.[2]

Q2: What personal protective equipment (PPE) should I wear when handling **3,5-Dichloropyridazine**?

It is mandatory to use a comprehensive array of PPE to prevent exposure. This includes chemical-resistant gloves (nitrile is recommended), safety glasses with side-shields or chemical safety goggles, and a laboratory coat.[3] If there is a risk of dust generation or if ventilation is inadequate, an N95 dust mask or a NIOSH/MSHA-approved respirator should be used.[3]

Q3: What are the proper storage conditions for **3,5-Dichloropyridazine**?

3,5-Dichloropyridazine should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[3] Several suppliers recommend storage at room temperature, while others specify refrigeration at 2-8°C.[4][5] For solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended to maintain integrity.[3] It should be kept away from incompatible substances such as strong oxidizing agents, bases, and amines.[3][6]

Q4: What should I do in case of accidental exposure to **3,5-Dichloropyridazine**?

Immediate and appropriate first aid is crucial.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove all contaminated clothing and flush the skin with plenty of soap and water for at least 15 minutes.[3][7] If irritation develops or persists, get medical aid.[3]
- Inhalation: Move the individual to fresh air immediately.[3] If they are not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.[3]

Q5: What does a change in color of my **3,5-Dichloropyridazine** sample indicate?

While the provided search results do not explicitly detail the meaning of a color change for **3,5-Dichloropyridazine**, a change in appearance of a chemical, such as from a white or light yellow solid to a darker color, often suggests degradation or the presence of impurities. It is recommended to assess the purity of the material before use in a reaction. If significant degradation is suspected, the compound should be disposed of according to hazardous waste regulations.

Troubleshooting Guides

Spill Response

Issue: I have spilled **3,5-Dichloropyridazine** in the lab.

Solution: The response to a spill depends on its size and the immediate hazards.

- Small Spill (Solid):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including gloves, safety goggles, and a lab coat. If the material is dusty, wear respiratory protection.
 - Gently sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for hazardous waste disposal.[\[6\]](#)
 - Clean the spill area with soap and water.[\[8\]](#)
- Small Spill (in Solution):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an absorbent material (e.g., spill pillows or absorbent pads), working from the outside in to prevent spreading.[\[8\]](#)
 - Once the liquid is absorbed, collect the absorbent material using non-sparking tools and place it in a sealed, labeled container for hazardous waste.[\[8\]](#)
 - Clean the spill area with soap and water.[\[8\]](#)
- Large Spill:
 - Immediately alert everyone in the vicinity and evacuate the area.
 - If the spill involves volatile or flammable solvents, eliminate all ignition sources.
 - From a safe location, contact your institution's emergency response team or environmental health and safety office.
 - Do not attempt to clean up a large spill without proper training and equipment.

Data Presentation

Physical and Chemical Properties

Property	Value
CAS Number	1837-55-4
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂
Molecular Weight	148.98 g/mol
Appearance	Yellow to dark orange solid[5]
Melting Point	60.0 to 64.0 °C
Boiling Point	280.8 ± 20.0 °C (Predicted)
Solubility	Sparingly soluble in DMSO, slightly soluble in Methanol

Safety and Hazard Information

Hazard Identification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4), Skin Irritation, Eye Irritation, Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[2]

Experimental Protocols

Detailed Methodology for Suzuki-Miyaura Coupling of 3,5-Dichloropyridazine

This protocol describes a representative Suzuki-Miyaura cross-coupling reaction, a common application for **3,5-Dichloropyridazine** in medicinal chemistry and materials science.

Objective: To synthesize a 3-aryl-5-chloropyridazine derivative via a site-selective Suzuki-Miyaura coupling reaction.

Materials:

- **3,5-Dichloropyridazine**
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf))
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Anhydrous solvent (e.g., Toluene, Dioxane, DMF)
- Degassed water (if using an aqueous base solution)
- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk flask, condenser)
- Magnetic stirrer and heating mantle
- Nitrogen or Argon gas supply

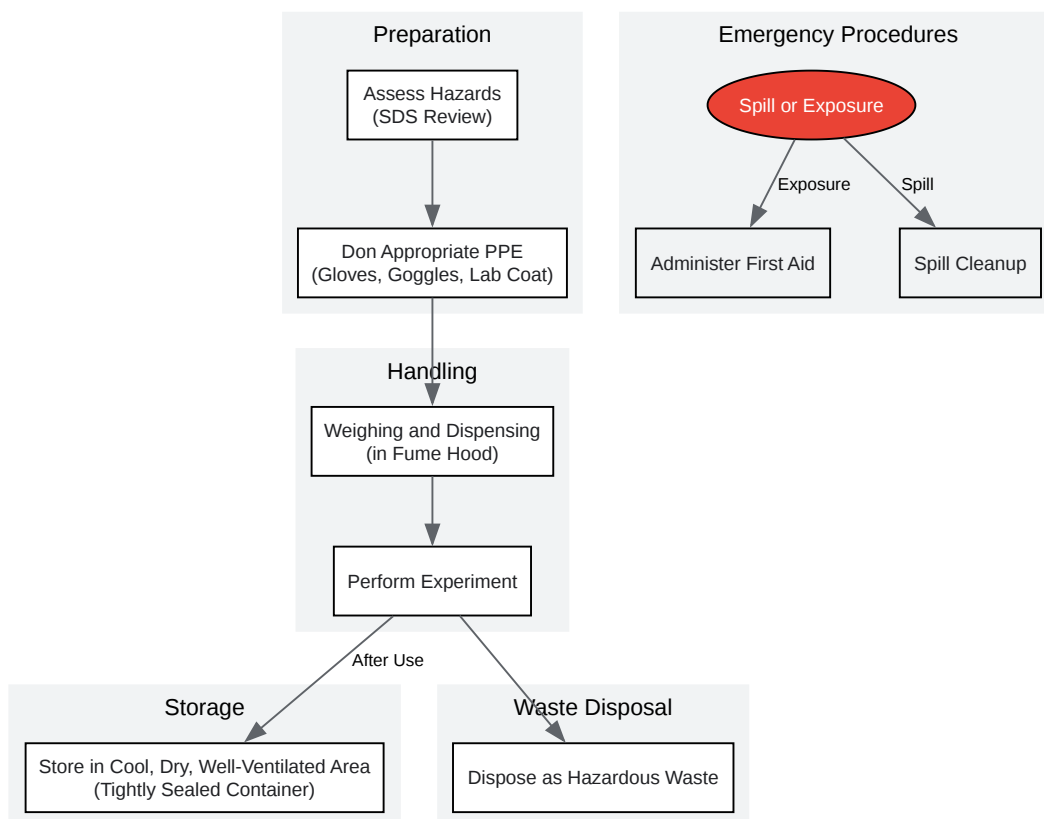
Procedure:

- Reaction Setup:
 - To a dry Schlenk flask under an inert atmosphere (Nitrogen or Argon), add **3,5-Dichloropyridazine** (1.0 eq.), the arylboronic acid (1.1-1.5 eq.), the palladium catalyst (0.01-0.05 eq.), and the base (2.0-3.0 eq.).
- Solvent Addition:
 - Add the anhydrous solvent to the flask via syringe. If using an aqueous base solution, add the organic solvent first, followed by the degassed aqueous base solution.
- Reaction Conditions:

- Stir the reaction mixture at the desired temperature (typically ranging from room temperature to reflux, e.g., 80-100 °C) and monitor the progress by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The choice of ligand can influence the site-selectivity of the reaction.[6]
- Work-up:
 - Upon completion, cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Separate the organic layer, dry it over anhydrous sodium sulfate or magnesium sulfate, and filter.
- Purification:
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the desired 3-aryl-5-chloropyridazine.

Visualizations

Safe Handling and Storage Workflow for 3,5-Dichloropyridazine



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Caption: Workflow for the safe handling and storage of **3,5-Dichloropyridazine**.

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